

Application Notes and Protocols for Fura-5F AM in High-Throughput Screening

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Compound of Interest

Compound Name: Fura-5F AM

Cat. No.: B15554501

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Introduction

Intracellular calcium (Ca^{2+}) is a ubiquitous second messenger involved in a myriad of cellular processes, making it a critical target for drug discovery. G-protein coupled receptors (GPCRs) and ion channels are key regulators of intracellular Ca^{2+} homeostasis, and high-throughput screening (HTS) assays that monitor Ca^{2+} flux are essential for identifying novel modulators of these targets. Fura-5F, AM is a ratiometric fluorescent indicator for intracellular Ca^{2+} that is well-suited for HTS applications. This document provides detailed application notes and protocols for the use of Fura-5F, AM in HTS campaigns targeting GPCRs and ion channels.

Fura-5F, AM is a cell-permeant analog of the Fura-5F dye. Once inside the cell, non-specific esterases cleave the acetoxymethyl (AM) ester group, trapping the active indicator in the cytoplasm.[1] Fura-5F exhibits a shift in its excitation spectrum upon binding to Ca^{2+} , allowing for ratiometric measurement of Ca^{2+} concentration. This ratiometric approach minimizes issues such as uneven dye loading, photobleaching, and variations in cell number, which are common challenges in HTS.[2]

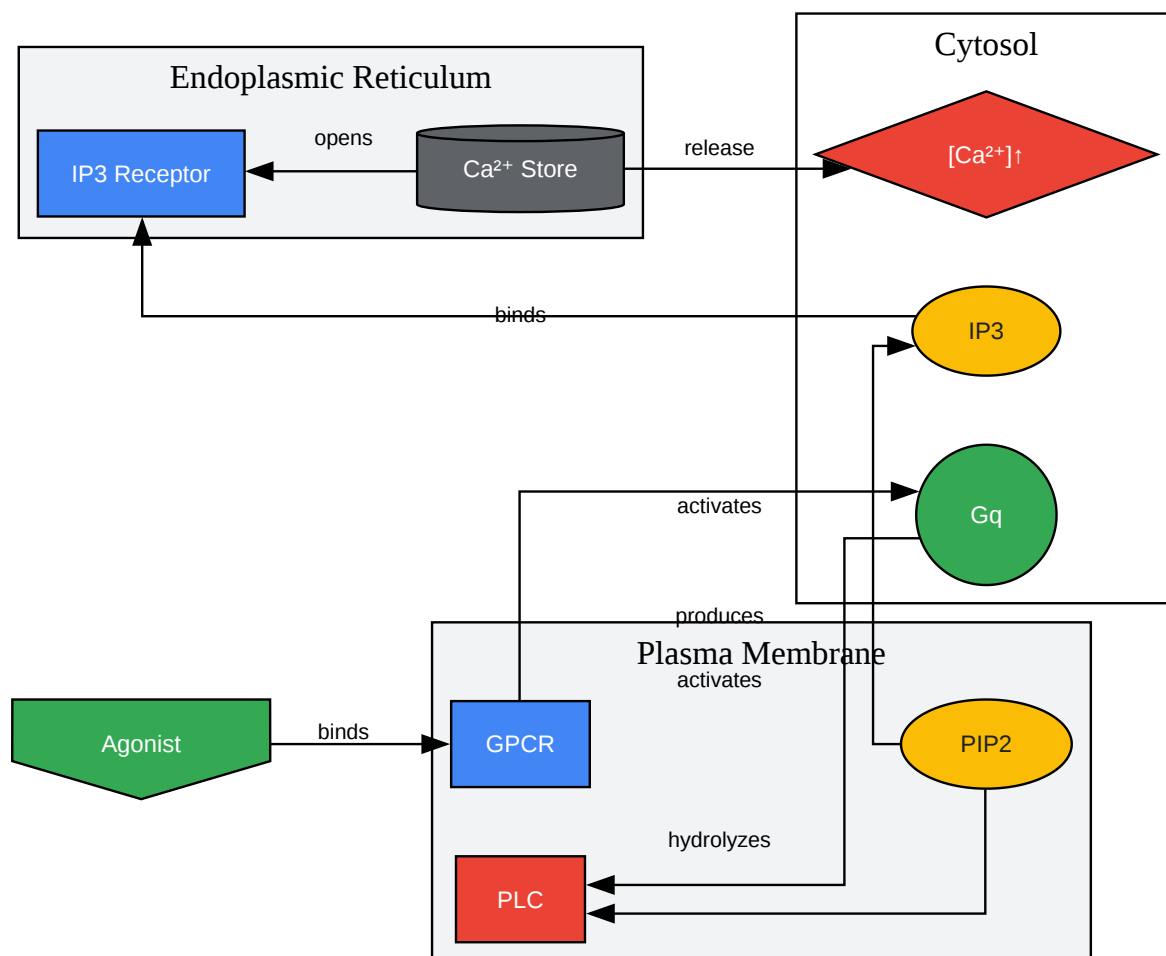
Key Features of Fura-5F

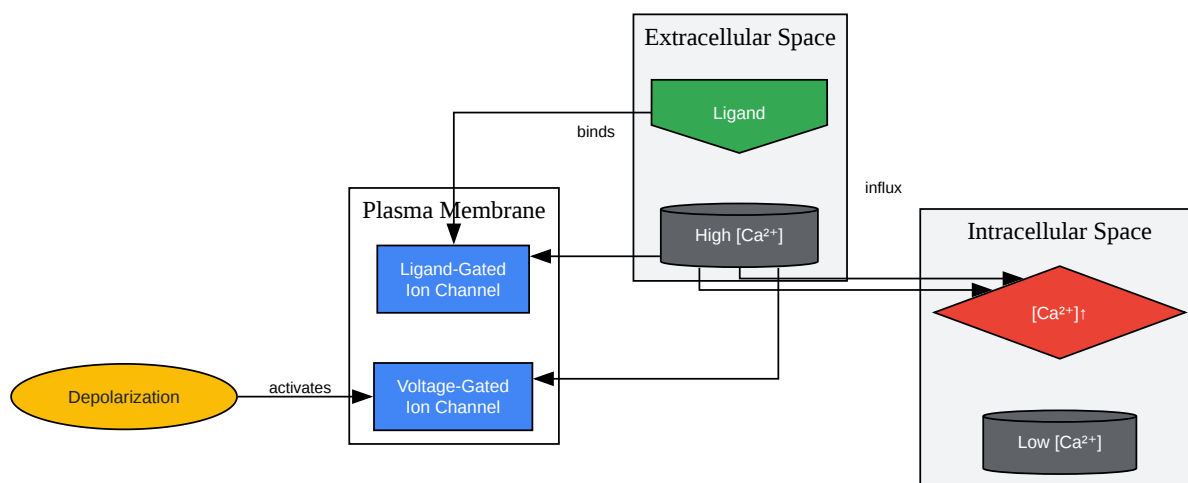
Property	Value	Reference
Indicator Type	Ratiometric	[3]
Ca ²⁺ Dissociation Constant (Kd)	~400 nM	[3][4]
Excitation Wavelengths	~336 nm (Ca ²⁺ -bound) / ~363 nm (Ca ²⁺ -free)	[3]
Emission Wavelength	~512 nm	[3]
Cell Permeability	Yes (as AM ester)	[1]

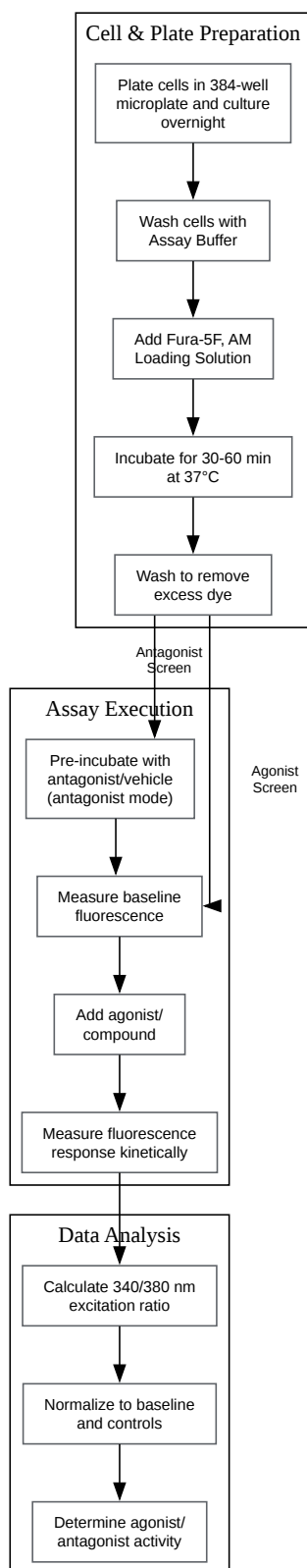
Signaling Pathways

Gq-Coupled GPCR Calcium Mobilization

Activation of Gq-coupled GPCRs by an agonist leads to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum (ER), triggering the release of stored Ca²⁺ into the cytoplasm.







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References

- 1. Fura-2 AM calcium imaging protocol | Abcam [abcam.com]
- 2. Measurement of the Intracellular Calcium Concentration with Fura-2 AM Using a Fluorescence Plate Reader - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Transfection methods for high-throughput cellular assays of voltage-gated calcium and sodium channels involved in pain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Fluorescent Ca²⁺ Indicators Excited with UV Light—Section 19.2 | Thermo Fisher Scientific - HK [thermofisher.com]
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